

A Comparative Analysis of Acetone Oxime and Its Elusive Counterpart, Mercaptoacetone Oxime

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Compound of Interest

Compound Name: *Mercaptoacetone oxime*

Cat. No.: *B065794*

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For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide seeks to provide a comparative analysis of **mercaptoacetone oxime** and acetone oxime. However, a comprehensive literature search reveals a significant disparity in the available scientific data for these two compounds. While acetone oxime is a well-characterized compound with numerous documented applications, **mercaptoacetone oxime** remains largely unexplored, with a notable absence of experimental data regarding its synthesis, properties, and applications.

Therefore, this guide will provide a detailed overview of the current knowledge on acetone oxime, supported by experimental data and protocols. It will also highlight the significant information gap concerning **mercaptoacetone oxime**, thereby identifying a potential area for future research.

Acetone Oxime: A Versatile and Well-Characterized Ketoxime

Acetone oxime, also known as acetoxime, is the simplest ketoxime with the chemical formula $(\text{CH}_3)_2\text{CNOH}$.^[1] It is a white crystalline solid with a wide range of applications in various industrial and research settings.^[1]

Physicochemical Properties of Acetone Oxime

A summary of the key physicochemical properties of acetone oxime is presented in the table below.

Property	Value	References
Molecular Formula	C ₃ H ₇ NO	[2] [3]
Molar Mass	73.09 g/mol	[1]
Appearance	White needle-like crystals	[1]
Melting Point	60-63 °C	[1] [4]
Boiling Point	135-136 °C	[1] [2]
Solubility in Water	330 g/L at 20 °C	[1] [5]
Density	0.901 g/mL at 25 °C	[4] [6]
Flash Point	47.2 °C	[4]

Synthesis of Acetone Oxime

The most common laboratory synthesis of acetone oxime involves the condensation reaction of acetone with hydroxylamine hydrochloride in the presence of a base.[\[1\]](#)[\[2\]](#)

The following protocol is a typical laboratory-scale synthesis of acetone oxime:[\[7\]](#)

Materials:

- Hydroxylamine hydrochloride (12.5 g)
- Sodium hydroxide (7 g)
- Acetone (9.5 g, 12 ml)
- Deionized water
- Ice bath
- Conical flask (100 ml)
- Stirring apparatus

- Filtration apparatus
- Petroleum ether or cyclohexane (for purification)

Procedure:

- Dissolve 12.5 g of hydroxylamine hydrochloride in 20 ml of water in a 100 ml conical flask.
- In a separate beaker, dissolve 7 g of powdered sodium hydroxide in 20 ml of water.
- Cool the hydroxylamine hydrochloride solution in an ice-water bath.
- Slowly add the sodium hydroxide solution to the cooled hydroxylamine hydrochloride solution while stirring. Maintain the temperature of the mixture between 5-10 °C.
- Once the addition of sodium hydroxide is complete, slowly add 9.5 g (12 ml) of dry acetone to the reaction mixture. Ensure the temperature does not exceed 15 °C during the addition.
- Crystallization of acetone oxime should begin approximately halfway through the acetone addition.
- After the complete addition of acetone, allow the mixture to stand in the ice-water bath for an additional 15 minutes.
- Filter the resulting crystalline product and wash with a small amount of cold water.
- The crude acetone oxime can be purified by recrystallization from petroleum ether or cyclohexane.

Expected Yield: 12-13 g of crystalline acetone oxime.^[7]

Caption: Synthesis of Acetone Oxime from Acetone and Hydroxylamine.

Applications of Acetone Oxime

Acetone oxime is a versatile compound with a broad spectrum of applications, including:

- Corrosion Inhibitor: It is an effective oxygen scavenger in boiler feed water, exhibiting lower toxicity and greater stability compared to hydrazine.^{[1][3][8]}

- Organic Synthesis Intermediate: Acetone oxime serves as a crucial precursor in the synthesis of various organic compounds, including pharmaceuticals, agrochemicals (pesticides, herbicides, and fungicides), and dyes.[2][3]
- Analytical Reagent: It is utilized in analytical chemistry for the determination of ketones and cobalt.[1][3][4]
- Anti-skinning Agent: In the paint and coatings industry, it can be used to prevent the formation of a skin on the surface of the product.
- Ligand in Coordination Chemistry: Its ability to form stable complexes with metal ions makes it a useful ligand in coordination chemistry.[2]

Mercaptoacetone Oxime: An Uncharted Territory

In stark contrast to the wealth of information available for acetone oxime, there is a profound lack of scientific literature and experimental data for **mercaptoacetone oxime**. Its chemical structure suggests it is an analog of acetone oxime where a thiol (-SH) group replaces one of the methyl protons.

A thorough search of chemical databases and scientific literature reveals only its basic chemical identity:

Property	Value
Molecular Formula	C ₃ H ₇ NOS
Common Name	Mercaptoacetone oxime

No information is publicly available regarding its synthesis, physical or chemical properties, reactivity, or potential applications. This significant knowledge gap prevents any meaningful comparison with acetone oxime.

Logical Relationship: Structural Analogs

The logical relationship between acetone oxime and **mercaptoacetone oxime** is that of structural analogs. The introduction of a thiol group in **mercaptoacetone oxime** would be

expected to significantly alter its chemical properties and reactivity compared to acetone oxime. For instance, the thiol group could introduce new reaction pathways, alter its solubility and metal-chelating properties, and potentially impart biological activity. However, without experimental data, these remain theoretical considerations.

Caption: Structural relationship between Acetone Oxime and **Mercaptoacetone Oxime**.

Conclusion

This guide provides a comprehensive overview of the well-characterized compound, acetone oxime, including its properties, synthesis, and diverse applications. The available data underscores its importance as a versatile chemical in various industrial and research fields.

Conversely, the investigation into **mercaptoacetone oxime** reveals a significant void in the current scientific knowledge. The absence of any experimental data for this compound makes a direct comparison with acetone oxime impossible. This information gap presents an opportunity for future research to synthesize and characterize **mercaptoacetone oxime**, which could potentially unveil novel properties and applications for this unexplored molecule. For researchers and professionals in drug development, the potential introduction of a thiol group could lead to new avenues in areas such as chelation therapy, antioxidant research, or the development of novel pharmaceutical intermediates.

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